Roxatidine Acetate and Related Impurities Reference Table

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Roxatidine**

CAS No.: 78273-80-0

Cat. No.: S579432

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The table below summarizes key chemical reference standards for **Roxatidine** Acetate and its impurities, crucial for identification and quantification in quality control workflows [1] [2].

Catalogue Number	Compound Name	Molecular Formula	Molecular Weight	CAS Number
R-401	Roxatidine Hemioxalate	C17H26N2O3. 0.5 C2H2O4	306.41 + 0.5*90.03	110925-92-3
R-402	Roxatidine-d10 Hemioxalate	C17H16D10N2O3. 0.5 C2H2O4	316.47 + 0.5*90.03	110925-88-7 (free base)
R-405	Roxatidine Acetate HCl	C19H28N2O4. HCl	348.45 + 36.46	93793-83-0
R-404	Roxatidine Impurity 2	C15H24N2O	248.37	73278-98-5
R-403	Roxatidine Impurity 1	C17H26N2O2	290.41	-
R-406	Roxatidine Impurity 3	C7H6O2	122.12	100-83-4

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Catalogue Number	Compound Name	Molecular Formula	Molecular Weight	CAS Number
R-4011	Roxatidine Impurity 8	C7H6N2O2	150.137	876497-65-3

Potentiometric Sensor Method for **Roxatidine** Analysis

As an alternative to chromatographic techniques, ion-selective electrodes (ISEs) can be used for **roxatidine** determination. The following workflow is adapted from a comparative study of liquid and solid inner contact membranes [3].

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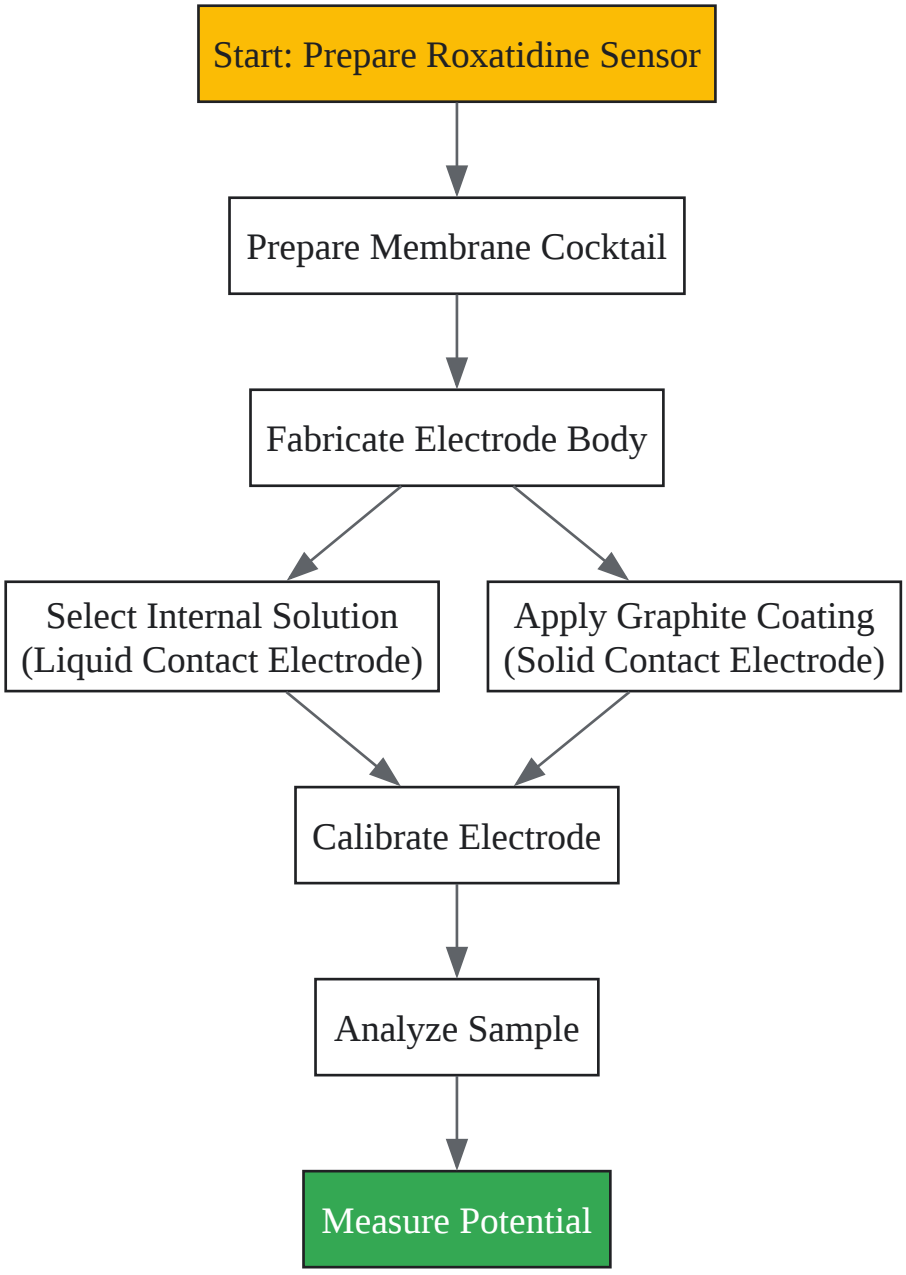

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Experimental Protocol [3]:

- **Equipment**: Jenway digital ion analyzer (Model 3330) with Ag/AgCl double junction reference electrode and magnetic stirrer.
- **Membrane Fabrication**: For the liquid contact electrode, prepare a Polyvinyl Chloride (PVC) membrane. The typical composition is 150 mg PVC, 300 mg plasticizer (e.g., DBP, DBS, or NPOE), and 5.0 mg of the ion-pair complex. Dissolve these components in 3 mL tetrahydrofuran (THF), pour into a glass dish, and allow the THF to evaporate overnight to form a flexible membrane.

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- **Electrode Assembly**: For the conventional liquid-contact electrode, a membrane disk is attached to a PVC tube. The internal filling solution (IFS) is typically 10 mL of 1.0 x 10^{-2} M **Roxatidine** acetate hydrochloride. For the solid-contact graphite-coated electrode, a graphite substrate is used, and the membrane cocktail is directly applied to it, eliminating the need for an internal solution.
- **Calibration**: Calibrate the electrodes using standard **roxatidine** solutions from 1.0 x 10^{-7} to 1.0 x 10^{-2} mol/L. The sensors show a Nernstian response with a fast response time of ~8 seconds.
- **Performance Characteristics**:
  - **Detection Limit**: Liquid contact electrode: 1.4 x 10^{-6} mol/L; Graphite-coated electrode: 1.1 x 10^{-7} mol/L.
  - **Linear Range**: Liquid contact: 2.2 x 10^{-5} to 1 x 10^{-2} mol/L; Graphite-coated: 1.0 x 10^{-6} to 1.0 x 10^{-2} mol/L.
- **Application**: This method is suitable for determining **roxatidine** in bulk powder, pharmaceutical formulations, human plasma, and in the presence of its degradation products, offering fast response and elimination of sample pretreatment steps.

Frequently Asked Questions

- **What are the main advantages of using potentiometric sensors over chromatographic methods for roxatidine analysis?** Potentiometric sensors offer a fast response (around 8 seconds), low cost, and can eliminate extensive sample pretreatment or separation steps required by techniques like HPLC or LC-MS. They are particularly useful for pharmacokinetic and bioavailability studies due to their ability to measure concentrations relevant to the drug's Cmax [3].

- **Where can I find chemical reference standards for roxatidine and its impurities?** Several suppliers provide these standards. A comprehensive list of **roxatidine** impurities and related compounds, including **Roxatidine** Hemioxalate and **Roxatidine**-d10 (a stable isotope-labeled internal standard), is available from specialty chemical suppliers like TLC Standards and PharmAffiliates [1] [2] [4].

- **Has roxatidine been associated with nitrosamine impurities, similar to ranitidine?** Current evidence does not indicate a widespread nitrosamine impurity issue with **roxatidine**, unlike the well-documented case of ranitidine which was recalled from the market due to high levels of N-Nitrosodimethylamine (NDMA) [5] [6]. A recent analysis of the FDA Adverse Event Reporting System (FAERS) showed zero cancer-related adverse event signals for **roxatidine**, a stark contrast to the significant signals for ranitidine [6].

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Guidance on Information Gaps and Next Steps

The search results lack detailed troubleshooting guides for specific experimental failures. To build a more comprehensive knowledge base, I suggest:

- **Consulting Official Monographs**: Refer to the relevant pharmacopoeias (e.g., USP, EP) for official analytical procedures and impurity specifications.
- **Contacting Suppliers Directly**: Reach out to the manufacturers of reference standards ([1] [4]) for technical data sheets and certificates of analysis, which often contain valuable method details.
- **Specialized Literature Search**: Conduct a deeper search on scientific databases for research articles focusing on "**roxatidine** HPLC method development" or "**roxatidine** stability-indicating assays" to find more chromatographic protocols and potential degradation pathways.

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